

# Personal protective equipment for handling Diphenylacetaldehyde

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## Compound of Interest

Compound Name: Diphenylacetaldehyde

Cat. No.: B122555

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## Essential Safety and Handling Guide for Diphenylacetaldehyde

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This guide provides critical safety and logistical information for the handling and disposal of **Diphenylacetaldehyde**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks.

## Hazard Identification and Personal Protective Equipment (PPE)

**Diphenylacetaldehyde** is a combustible liquid that can cause severe skin burns, serious eye damage, and may be fatal if swallowed and enters the airways.<sup>[1][2]</sup> It is crucial to use appropriate Personal Protective Equipment (PPE) to prevent exposure. The required PPE is outlined below.

| PPE Category             | Item   | Specifications and Best Practices   |
|--------------------------|--|---|
| Hand Protection          | Chemical-resistant gloves                                  | Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[3]   |
| Eye and Face Protection  | Safety glasses with side-shields or goggles                | Wear safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU).[3] A face shield may be necessary for splash protection.   |
| Skin and Body Protection | Laboratory coat or impervious clothing                     | Wear appropriate protective gloves and clothing to prevent skin exposure.[4] The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3] |
| Respiratory Protection   | NIOSH/MSHA or European Standard EN 149 approved respirator | Use a respirator if engineering controls (e.g., fume hood) are not available or are insufficient to control exposure. If the respirator is the sole means of protection, use a full-face supplied air respirator.[3]              |

## Quantitative Data Summary

The following table summarizes key quantitative data for **Diphenylacetaldehyde**.

| Property          | Value                                |
|-------------------|--------------------------------------|
| Molecular Formula | C <sub>14</sub> H <sub>12</sub> O[5] |
| Molecular Weight  | 196.24 g/mol                         |
| Appearance        | Liquid                               |
| Color             | Colorless to light yellow[3]         |
| Boiling Point     | 315 °C (lit.)                        |
| Flash Point       | 113 °C (235.4 °F) - closed cup       |
| Density           | 1.106 g/mL at 25 °C (lit.)           |

## Operational Plan: Safe Handling and Disposal

A systematic approach to handling and disposing of **Diphenylacetaldehyde** is critical to ensure safety.

### 1. Preparation and Engineering Controls:

- Conduct all work with **Diphenylacetaldehyde** in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure that an eyewash station and safety shower are in close proximity to the workstation. [4]
- Eliminate all ignition sources from the handling area, such as open flames, sparks, and hot surfaces.[1]
- Prohibit eating, drinking, and smoking in the designated handling area.[2]

### 2. Handling and Transfer:

- Avoid contact with skin and eyes.[3]
- Do not breathe mist or vapors.[1]

- Wash hands thoroughly after handling.[1]
- Contaminated work clothing should not be allowed out of the workplace.[1]

### 3. Spill Management:

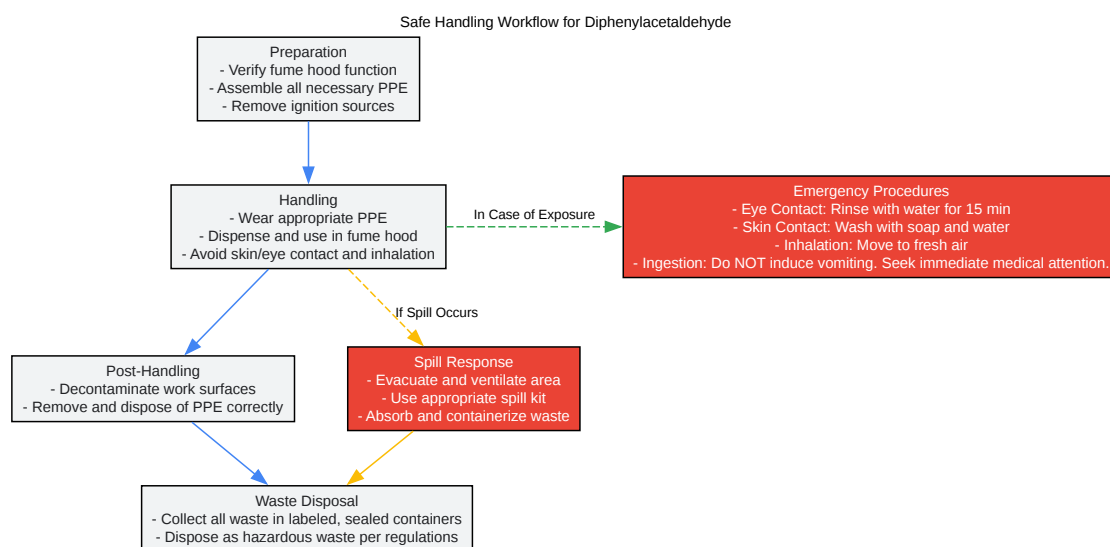
- Small Spills: Absorb with an inert material (e.g., dry sand, vermiculite) and place in a suitable, sealed container for disposal.[1]
- Large Spills: Dike the spilled material to prevent spreading. Stop the flow of material if it can be done without risk.[1]
- Ensure the spill area is thoroughly cleaned and decontaminated.

### 4. Disposal Plan:

- All waste containing **Diphenylacetaldehyde** must be treated as hazardous waste.
- Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[1][4]
- Do not allow the product to enter drains.[3]

## Procedural Workflow

The following diagram illustrates the logical flow for the safe handling of **Diphenylacetaldehyde**.



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Caption: Workflow for safe handling and emergency procedures.

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